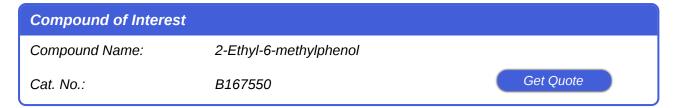


Technical Guide on the Safe Handling of 2-Ethyl-6-methylphenol

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling procedures for **2-Ethyl-6-methylphenol** (CAS No. 1687-64-5). The information is intended to guide laboratory and manufacturing practices to ensure the safety of personnel and the environment.

Hazard Identification and Classification

2-Ethyl-6-methylphenol is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are summarized in the table below.

Table 1: GHS Hazard Classification for **2-Ethyl-6-methylphenol**



Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2]
Serious Eye Damage/Eye Irritation	Category 1/2	H319: Causes serious eye irritation[2][3]
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	H400: Very toxic to aquatic
Hazardous to the Aquatic Environment, Long-term Hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects[1]

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for its safe handling and storage.

Table 2: Physical and Chemical Properties of 2-Ethyl-6-methylphenol

Property	Value
Molecular Formula	C ₉ H ₁₂ O[<u>1</u>]
Molecular Weight	136.19 g/mol [1]
Appearance	Light yellow to brown clear liquid[3]
Boiling Point	214 °C (lit.)[2][4]
Melting Point	-91 °C (lit.)[2]
Flash Point	91 °C[3]
Water Solubility	745.7 mg/L @ 25 °C (estimated)
Vapor Pressure	0.137 mmHg @ 25°C[5]
Density	0.994 g/cm³[5]



Experimental Protocols for Hazard Assessment

The hazard classifications are determined through standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity

The "Harmful if swallowed" classification is typically determined using OECD Test Guideline 420, 423, or 425. The Acute Toxic Class Method (OECD 423) is a common approach.

Methodology (Based on OECD Guideline 423):

- Principle: A stepwise procedure using a small number of animals per step to obtain sufficient information on acute toxicity for classification.
- Animal Model: Typically, rats of a single sex (usually females) are used.
- Procedure:
 - A starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
 - The substance is administered orally by gavage to a group of three fasted animals.
 - Animals are observed for mortality and clinical signs of toxicity for up to 14 days.
 - The outcome of the first group determines the dose for the next group of animals (if necessary).
- Classification: The substance is classified into a GHS category based on the dose at which
 mortality is observed. For Category 4, the LD₅₀ (lethal dose for 50% of the test population) is
 between 300 and 2000 mg/kg.

Skin Irritation

The "Causes skin irritation" classification is determined following protocols such as OECD Test Guideline 404.



Methodology (Based on OECD Guideline 404):

- Principle: Assessment of the potential of a substance to cause reversible inflammatory changes to the skin.
- Animal Model: Albino rabbits are typically used.
- Procedure:
 - A small area of the animal's skin is shaved.
 - A defined amount of the test substance (0.5 g or 0.5 mL) is applied to the skin under a gauze patch.
 - The patch is left in place for a specified period (typically 4 hours).
 - After removal of the patch, the skin is observed for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours).
- Classification: The severity and reversibility of the skin reactions are scored. A mean score of
 ≥ 2.3 and < 4.0 for either erythema or edema leads to a "Category 2: Irritant" classification.

Eye Irritation

The "Causes serious eye irritation" classification is determined using methods like OECD Test Guideline 405.

Methodology (Based on OECD Guideline 405):

- Principle: Evaluation of a substance's potential to produce reversible or irreversible changes in the eye.
- Animal Model: Albino rabbits are the standard model.
- Procedure:
 - A defined amount of the test substance (0.1 g or 0.1 mL) is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.



- The eyes are examined for corneal opacity, iritis, conjunctival redness, and chemosis (swelling) at specific time points (e.g., 1, 24, 48, and 72 hours).
- Classification: The severity and reversibility of the eye lesions are scored. Substances that
 produce persistent corneal opacity, iritis, or conjunctivitis are classified as causing serious
 eye irritation.

Aquatic Toxicity

The classification "Very toxic to aquatic life" is based on data from ecotoxicological studies, such as those following OECD Test Guideline 203 (Fish, Acute Toxicity Test).

Methodology (Based on OECD Guideline 203):

- Principle: Determination of the concentration of a substance that is lethal to 50% of a test fish population (LC₅₀) over a short exposure period.
- Test Organism: A standard fish species, such as zebrafish (Danio rerio) or rainbow trout (Oncorhynchus mykiss), is used.
- Procedure:
 - Groups of fish are exposed to a range of concentrations of the test substance in water for a fixed period (typically 96 hours).
 - Mortality and sublethal effects are recorded at regular intervals.
- Classification: The LC₅₀ value is calculated. A substance is classified as "Category 1: Very toxic to aquatic life" if the 96-hour LC₅₀ is \leq 1 mg/L.

Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and risk.

Table 3: Recommended Handling and Storage Procedures



Aspect	Recommendation
Ventilation	Work in a well-ventilated area, preferably in a chemical fume hood.[1]
Personal Protective Equipment (PPE)	
Eye Protection	Wear chemical safety goggles with side shields. [1]
Hand Protection	Wear compatible chemical-resistant gloves.[2]
Skin and Body Protection	Wear a lab coat or other protective clothing.[1]
Respiratory Protection	If ventilation is inadequate, use a suitable respirator.
Hygiene Measures	Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[1]
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated place.[3] Keep away from incompatible materials such as strong oxidizing agents.

First Aid Measures

In case of exposure, immediate and appropriate first aid is critical.

Table 4: First Aid Measures for 2-Ethyl-6-methylphenol



Exposure Route	First Aid Procedure
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[2]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[2]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[2]

Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.

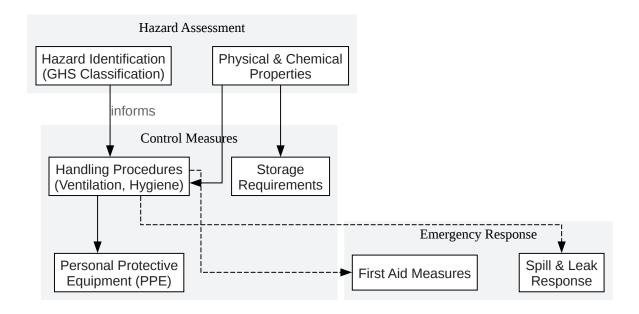
Table 5: Accidental Release and Spill Cleanup Procedures

Aspect	Procedure
Personal Precautions	Wear appropriate personal protective equipment (see Section 4). Evacuate unnecessary personnel from the area.[2]
Environmental Precautions	Prevent the substance from entering drains, sewers, or waterways.[2]
Containment and Cleanup	For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal. For large spills, dike the area to contain the spill and collect the material for disposal.[2]



Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for ensuring the safe handling of **2-Ethyl-6-methylphenol**, from hazard identification to emergency response.



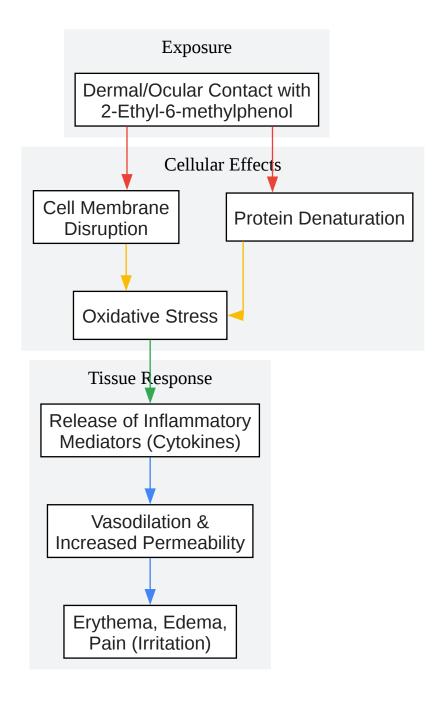
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Figure 1: Workflow for the safe handling of **2-Ethyl-6-methylphenol**.

Signaling Pathway of Toxicity (Conceptual)

While the specific molecular signaling pathways for **2-Ethyl-6-methylphenol**'s toxicity are not extensively detailed in the available literature, a conceptual pathway for skin and eye irritation can be proposed based on the general mechanisms of phenolic compounds.





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Figure 2: Conceptual signaling pathway for irritation caused by **2-Ethyl-6-methylphenol**.

This technical guide provides a summary of the available safety information and general handling procedures for **2-Ethyl-6-methylphenol**. It is imperative that all users of this chemical consult the most recent and complete Safety Data Sheet (SDS) provided by their supplier and adhere to all institutional and regulatory safety guidelines.



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